

# 4'-Fluorobiphenyl-4-sulfonyl Chloride: A Technical Safety and Handling Guide

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## Compound of Interest

Compound Name: 4'-Fluorobiphenyl-4-sulfonyl chloride

Cat. No.: B046693

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling procedures for **4'-Fluorobiphenyl-4-sulfonyl chloride** (CAS No. 116748-66-4). The information is intended to support researchers, scientists, and professionals in drug development in the safe handling and use of this compound.

## Hazard Identification and Classification

**4'-Fluorobiphenyl-4-sulfonyl chloride** is classified as a corrosive substance that causes severe skin burns and eye damage. Below is a summary of its GHS classification.

Table 1: GHS Classification

| Classification            | Code              | Description                             |
|---------------------------|-------------------|---|
| Skin Corrosion/Irritation | H314              | Causes severe skin burns and eye damage |
| Signal Word               | Danger            |   |
| Pictogram                 | GHS05 (Corrosion) |   |

## Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is crucial for its safe handling and for designing experimental protocols.

Table 2: Physical and Chemical Properties of **4'-Fluorobiphenyl-4-sulfonyl chloride**

| Property          | Value  | Source |
|-------------------|--|--------|
| Molecular Formula | C <sub>12</sub> H <sub>8</sub> ClFO <sub>2</sub> S | [1][2] |
| Molecular Weight  | 270.71 g/mol                                       | [1][2] |
| Appearance        | White to off-white powder/solid                    | [3]    |
| Melting Point     | 80-85 °C   | [3]    |
| Boiling Point     | 372.9 °C at 760 mmHg                               | [4]    |
| Flash Point       | 179.3 °C   | [4]    |
| Density           | 1.384 g/cm <sup>3</sup>                            | [4]    |
| Vapor Pressure    | 2.00E-05 mmHg at 25°C                              | [4]    |
| Purity            | ≥95%   | [2]    |

## Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and ensure the stability of the compound.

Table 3: Handling and Storage Guidelines

| Guideline | Description   |
|-----------|---|
| Handling  | - Handle in a well-ventilated place.[5]- Wear suitable protective clothing, including gloves and eye/face protection.[5]- Avoid contact with skin and eyes.[5]- Avoid formation of dust and aerosols.[5]- Use non-sparking tools.[4]- Prevent fire caused by electrostatic discharge. |
| Storage   | - Store in a tightly closed container in a dry, cool, and well-ventilated place.[5]- Store locked up.- Store away from incompatible materials.[5]- Recommended storage under an argon atmosphere at room temperature.[1][2]   |

## Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **4'-Fluorobiphenyl-4-sulfonyl chloride**.

Recommended PPE:

- Eye/Face Protection: Wear chemical safety goggles and/or a face shield.
- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile rubber) and a lab coat or protective suit.
- Respiratory Protection: If dust is generated, use a NIOSH-approved respirator with a particulate filter.
- Hand Protection: Wear chemical impermeable gloves.

## First-Aid Measures

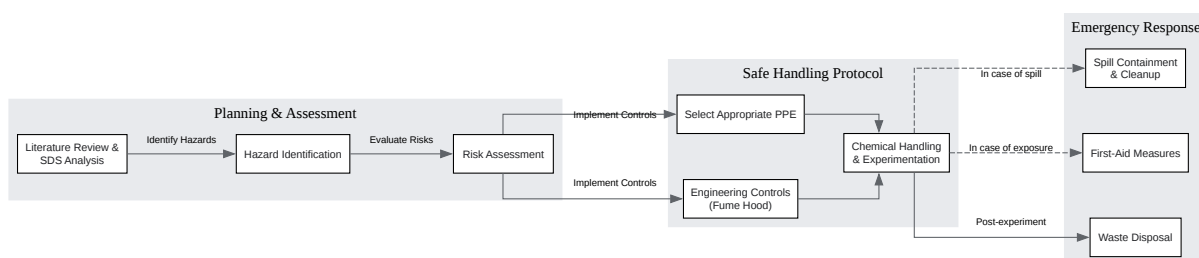
In case of exposure, immediate medical attention is required. The following are first-aid measures to be taken.

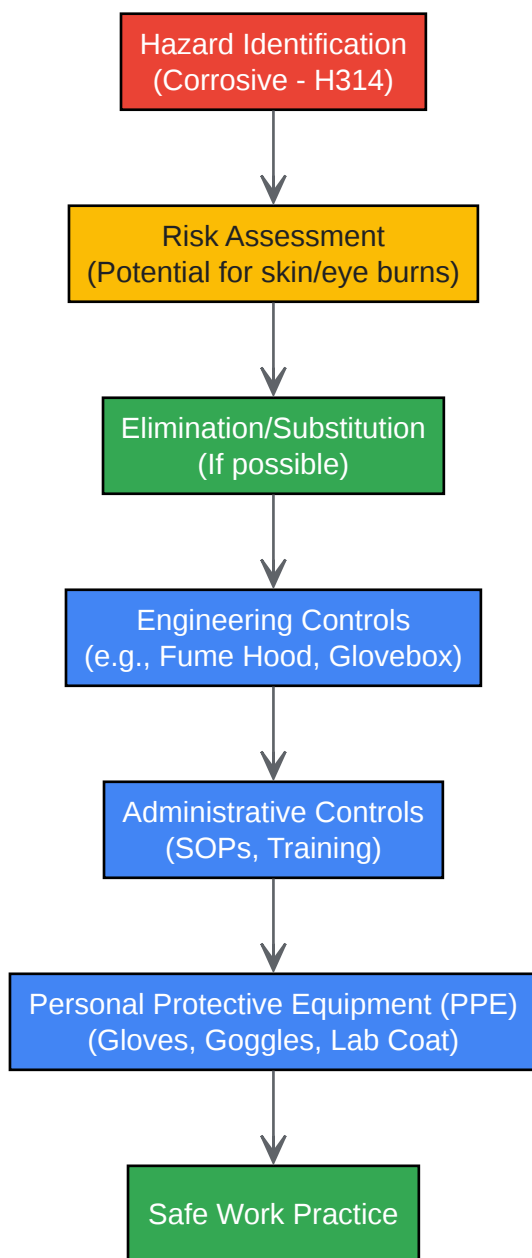
Table 4: First-Aid Measures

| Exposure Route | First-Aid Procedure  |
|----------------|--|
| Inhalation     | Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.                      |
| Skin Contact   | Immediately remove all contaminated clothing. Wash off with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.                                |
| Eye Contact    | Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention. |
| Ingestion      | Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention.                                       |

## Experimental Protocols and Workflows

Detailed experimental protocols for toxicological or hazard testing of **4'-Fluorobiphenyl-4-sulfonyl chloride** are not publicly available. However, a general workflow for chemical safety assessment and handling is presented below.





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